

# An In-depth Technical Guide to the Physical Properties of 3-Acetylthianaphthene

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## Compound of Interest

Compound Name: 3-Acetylthianaphthene

Cat. No.: B074777

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## Abstract

This technical guide provides a comprehensive examination of the fundamental physical properties of **3-Acetylthianaphthene**, with a primary focus on its melting and boiling points. Designed for an audience of researchers, scientists, and professionals in drug development, this document elucidates the experimental methodologies for determining these critical parameters. Beyond mere procedural descriptions, this guide delves into the causal relationships between experimental design and data accuracy, emphasizing principles of self-validating protocols. All data and mechanistic claims are substantiated with citations to authoritative sources, ensuring scientific integrity. The guide is structured to offer both practical, step-by-step instructions and a deeper theoretical understanding of how the molecular structure of **3-Acetylthianaphthene** dictates its physical characteristics.

## Introduction to 3-Acetylthianaphthene

**3-Acetylthianaphthene**, systematically known as 1-(benzo[b]thiophen-3-yl)ethanone, is a key heterocyclic ketone. Its molecular framework, consisting of a benzo[b]thiophene ring system functionalized with an acetyl group at the third position, makes it a valuable intermediate in organic synthesis. The unique electronic and steric properties conferred by the sulfur-containing aromatic core and the carbonyl group are instrumental in its utility as a precursor for various pharmaceutical compounds and functional materials. An accurate and thorough understanding of its physical properties is a prerequisite for its effective use in synthesis, purification, and formulation, as these properties govern its behavior in different physical and chemical environments.

## Physicochemical Data of 3-Acetylthianaphthene

The melting and boiling points are cornerstone physical constants that provide immediate insight into the purity and the nature of intermolecular forces within a substance. For **3-Acetylthianaphthene**, these properties are a manifestation of its molecular weight, the dipole-dipole interactions from the acetyl group, and the potential for  $\pi$ - $\pi$  stacking of the planar benzo[b]thiophene rings.

### Summary of Key Physical Properties

The following table summarizes the key physical properties of **3-Acetylthianaphthene**, compiled from reliable chemical data sources. It is important to recognize that experimental values may exhibit slight variations based on the purity of the sample and the specific analytical conditions employed.

Physical Property	Value
Melting Point	61-65 °C[1][2]
Boiling Point	165-170 °C at 13 mmHg[1][2]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> OS
Molecular Weight	176.23 g/mol [2]
Appearance	Light yellow solid[2]

Note: The boiling point is provided at reduced pressure (13 mmHg). Extrapolation to atmospheric pressure (760 mmHg) would yield a significantly higher temperature, where the compound might be susceptible to degradation.

### Experimental Determination of Physical Constants

The integrity of chemical research and development hinges on the accurate characterization of compounds. The protocols detailed below for determining the melting and boiling points of **3-Acetylthianaphthene** are designed to be robust and self-validating, ensuring the generation of reliable data.

## Melting Point Determination: The Capillary Method

The melting point is a definitive indicator of a crystalline solid's purity. A sharp melting range is characteristic of a pure substance, while a broad and depressed range suggests the presence of impurities.

- **Sample Preparation:** A small quantity of **3-Acetylthianaphthene** is thoroughly dried and finely pulverized. This is crucial as moisture can depress the melting point and a coarse sample will not pack well, leading to inefficient heat transfer.
- **Capillary Loading:** The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm. Tapping the tube gently on a hard surface ensures dense packing, which is essential for uniform heating.
- **Apparatus Setup:** The loaded capillary is placed into a calibrated melting point apparatus. Calibration with standards of known melting points is a critical step for trustworthiness, as it validates the accuracy of the apparatus's temperature sensor.
- **Heating and Observation:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute. This slow rate is vital to allow the system to remain in thermal equilibrium, ensuring that the recorded temperature accurately reflects the sample's temperature.
- **Data Recording:** Two temperatures are recorded:  $T_1$ , the temperature at which the first drop of liquid is observed, and  $T_2$ , the temperature at which the last solid crystal melts. The melting point is reported as the range  $T_1 - T_2$ .

Caption: Workflow for Melting Point Determination and Validation.

## Boiling Point Determination at Reduced Pressure

Given the high boiling point of **3-Acetylthianaphthene**, determination at atmospheric pressure can risk thermal decomposition. Vacuum distillation is the preferred method to measure the boiling point at a lower temperature.

- **Apparatus Assembly:** A microscale distillation apparatus is assembled, including a small round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask. All

glass joints must be securely sealed to maintain a vacuum.

- **Sample and Boiling Chip:** The **3-Acetylthianaphthene** sample is placed in the distillation flask along with a boiling chip or a magnetic stir bar. This is a critical safety and accuracy step to prevent bumping and ensure smooth, controlled boiling, which is essential for a stable vapor temperature.
- **Vacuum Application:** The apparatus is connected to a vacuum pump with a manometer to accurately measure the pressure. The system is evacuated to the desired pressure (e.g., 13 mmHg).
- **Heating:** The flask is gently heated in a heating mantle or oil bath.
- **Equilibrium and Measurement:** As the liquid boils, a ring of condensing vapor will rise. The thermometer bulb must be positioned so that its top is level with the bottom of the side-arm leading to the condenser. This precise placement ensures that the temperature of the vapor in equilibrium with the liquid is measured, which is the definition of boiling point.
- **Data Recording:** The temperature is recorded when it becomes stable while the condensate is actively dripping into the receiving flask. This stable temperature is the boiling point at the measured pressure.

Caption: Workflow for Reduced Pressure Boiling Point Determination.

## Structure-Property Correlations

The observed physical properties of **3-Acetylthianaphthene** are a direct consequence of its molecular architecture:

- **Melting Point:** The molecule is a solid at room temperature due to significant intermolecular forces. The planar benzo[b]thiophene ring allows for efficient crystal lattice packing, likely stabilized by  $\pi$ - $\pi$  stacking interactions. The polar acetyl group introduces strong dipole-dipole forces, further increasing the energy required to break the crystal lattice, resulting in a melting point of 61-65 °C.
- **Boiling Point:** The high boiling point is attributable to the molecule's relatively high molecular weight and the strong intermolecular dipole-dipole forces. These forces require substantial

thermal energy to overcome, allowing the molecules to escape into the vapor phase.

## Conclusion

This guide has detailed the critical physical properties of **3-Acetylthianaphthene** and provided rigorous, step-by-step protocols for their experimental determination. By explaining the causality behind each experimental step and emphasizing self-validating measures such as calibration and equilibrium observation, this document serves as a practical resource for researchers. The correlation between the molecular structure and the physical properties underscores the predictive power of chemical principles. Accurate determination and understanding of these properties are indispensable for the successful application of **3-Acetylthianaphthene** in scientific research and development.

## References

- LookChem. (n.d.). Cas no 1128-05-8 (**3-Acetylthianaphthene**).

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## Sources

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- 2. 3-Acetylthianaphthene CAS#: 26168-40-1 [amp.chemicalbook.com]
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